

In-depth Technical Guide on the Safe Handling of 3-Phosphonobenzoic Acid

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Compound of Interest

Compound Name: 3-Phosphonobenzoic acid

Cat. No.: B083315

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Disclaimer: A specific Safety Data Sheet (SDS) for **3-Phosphonobenzoic acid** (CAS 14899-31-1) is not readily available in the public domain. The following technical guide has been compiled using data from SDS documents for structurally related compounds, primarily phosphonic acid (phosphorous acid) and various substituted benzoic acids. This information should be regarded as a precautionary guideline. Researchers and scientists must exercise professional judgment and conduct a thorough risk assessment before handling **3-Phosphonobenzoic acid**. All sales of this specific compound by some suppliers are on an "as-is" basis, with the buyer assuming responsibility for confirming identity and purity.

This guide is intended for researchers, scientists, and drug development professionals who may handle **3-Phosphonobenzoic acid**. It summarizes potential hazards, safe handling procedures, and emergency responses.

Hazard Identification

Based on data for analogous compounds, **3-Phosphonobenzoic acid** should be handled as a hazardous substance. The primary hazards are associated with its acidic and corrosive nature. The GHS classifications for related phosphonic and benzoic acids suggest the following potential hazards.

Table 1: GHS Hazard Classification Summary (Based on Analogous Compounds)

| Hazard Class | GHS Classification | Hazard Statements |
|--|---|--|
| Physical Hazards | Corrosive to metals, Category 1 | H290: May be corrosive to metals.[1] |
| Health Hazards | Acute Toxicity, Oral, Category 4 | H302: Harmful if swallowed.[1] |
| Skin Corrosion/Irritation, Category 1B/2 | H314: Causes severe skin burns and eye damage.[1][2] / H315: Causes skin irritation.[3] | |
| Serious Eye Damage/Irritation, Category 1 | H318: Causes serious eye damage.[2][4] / H319: Causes serious eye irritation.[3] | |
| Specific Target Organ Toxicity - Single Exposure, Category 3 | H335: May cause respiratory irritation.[4] | |
| Environmental Hazards | Hazardous to the aquatic environment, long-term hazard, Category 2 | H411: Toxic to aquatic life with long lasting effects.[1][2] |

Precautionary Statements (P-Statements): A comprehensive list of precautionary statements is provided in the sections below, covering prevention, response, storage, and disposal. Key preventative statements include P260 (Do not breathe dust), P273 (Avoid release to the environment), and P280 (Wear protective gloves/protective clothing/eye protection/face protection).[1]

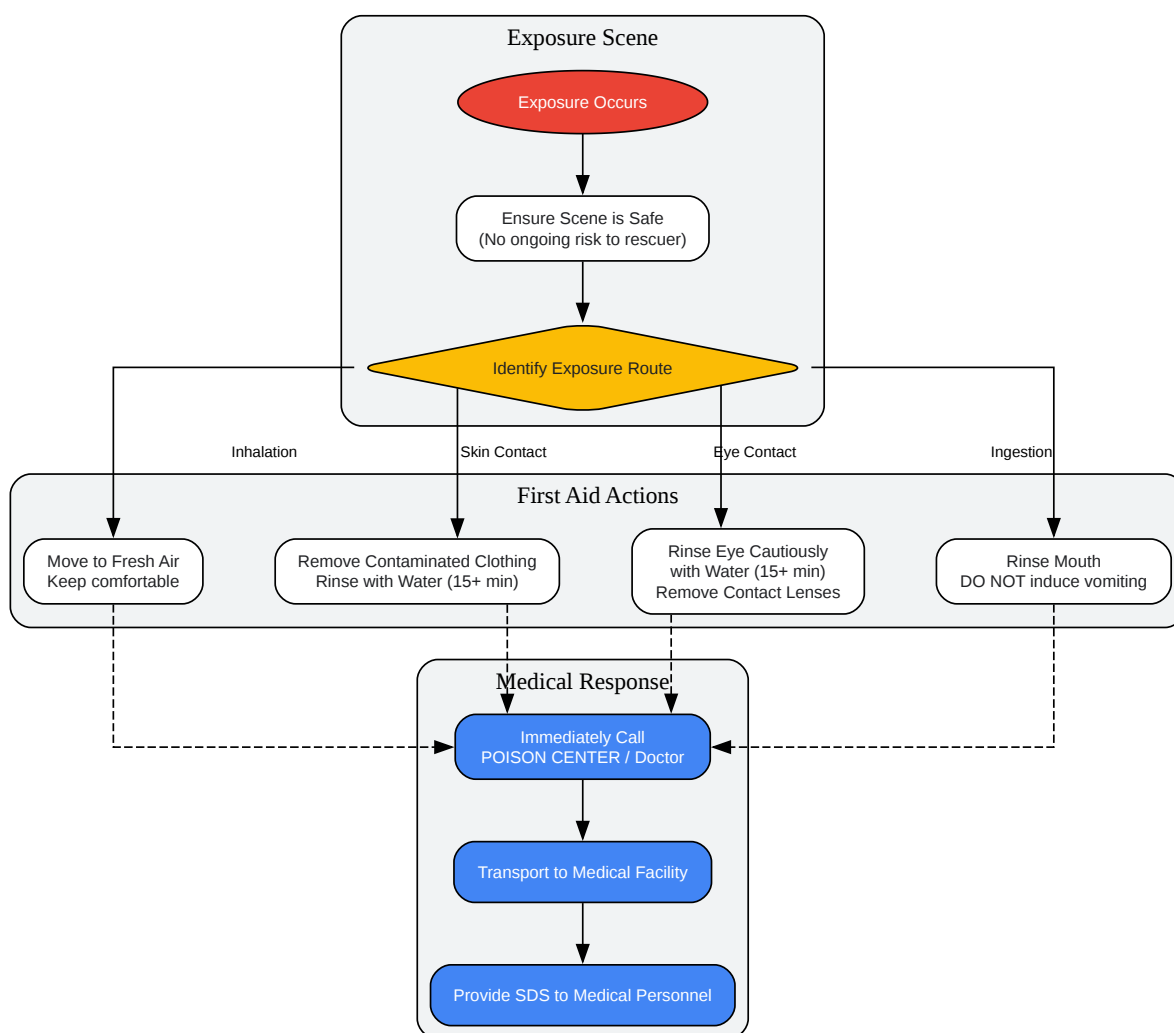
First Aid Measures

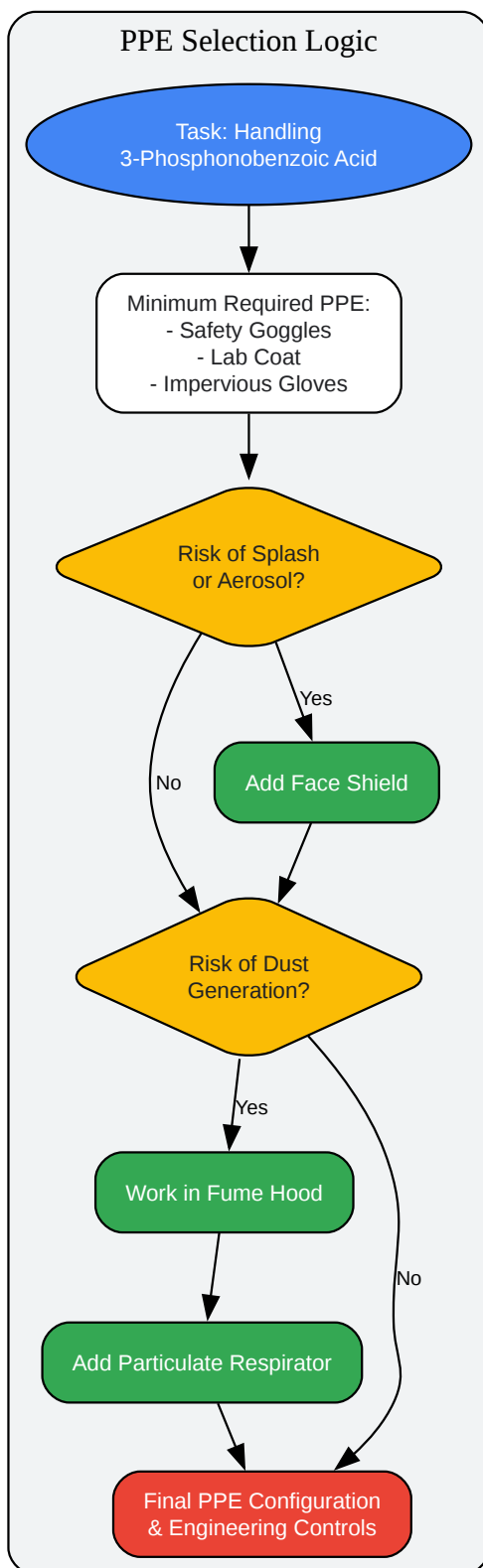
Immediate and appropriate first aid is critical in case of exposure. Always have an eyewash station and safety shower readily accessible where this chemical is handled.[5][6] First aiders should protect themselves from exposure.[1]

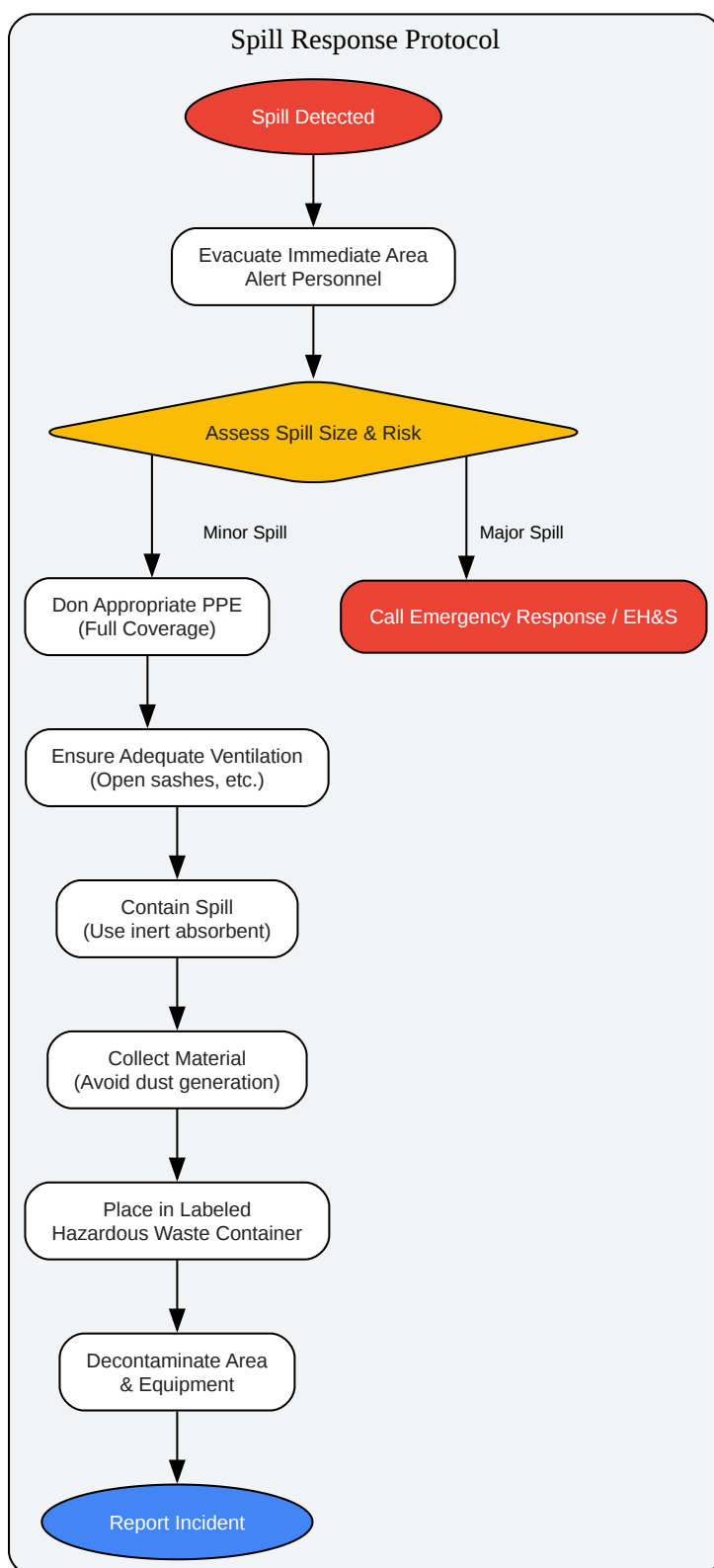
Table 2: Summary of First Aid Procedures

| Exposure Route | First Aid Protocol |
|----------------|---|
| Inhalation | Remove person to fresh air and keep comfortable for breathing.[1][6] If breathing is difficult or stops, provide artificial respiration.[7] Immediately call a POISON CENTER or doctor.[1] |
| Skin Contact | Immediately take off all contaminated clothing.[1] Rinse skin with plenty of water or shower for at least 15 minutes.[5][6] Chemical burns must be treated by a physician.[1] Call a POISON CENTER or doctor immediately. |
| Eye Contact | Immediately rinse cautiously with water for several minutes.[1] Remove contact lenses, if present and easy to do. Continue rinsing.[1] Immediately call an ophthalmologist or POISON CENTER.[1] |
| Ingestion | Rinse mouth with water.[1][7] Do NOT induce vomiting (risk of perforation).[1][6] Never give anything by mouth to an unconscious person.[7] Call a POISON CENTER or doctor immediately.[1] |

Below is a workflow for handling emergency first aid response to an exposure event.







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